

A Cross-Species Comparative Guide to 3-Hydroxypropionate Pathway Enzymes

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Compound of Interest

Compound Name: 3-Hydroxypropionate

Cat. No.: B073278

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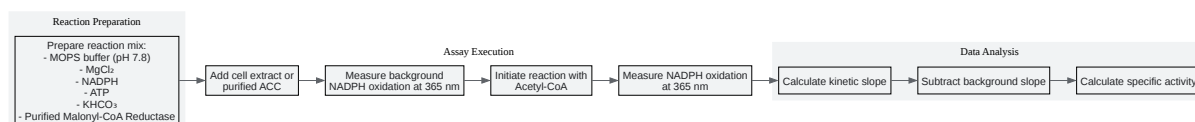
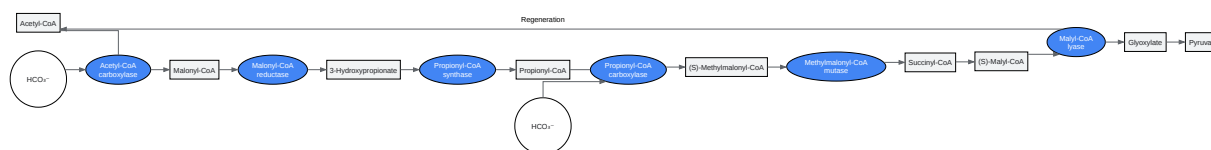
For Researchers, Scientists, and Drug Development Professionals

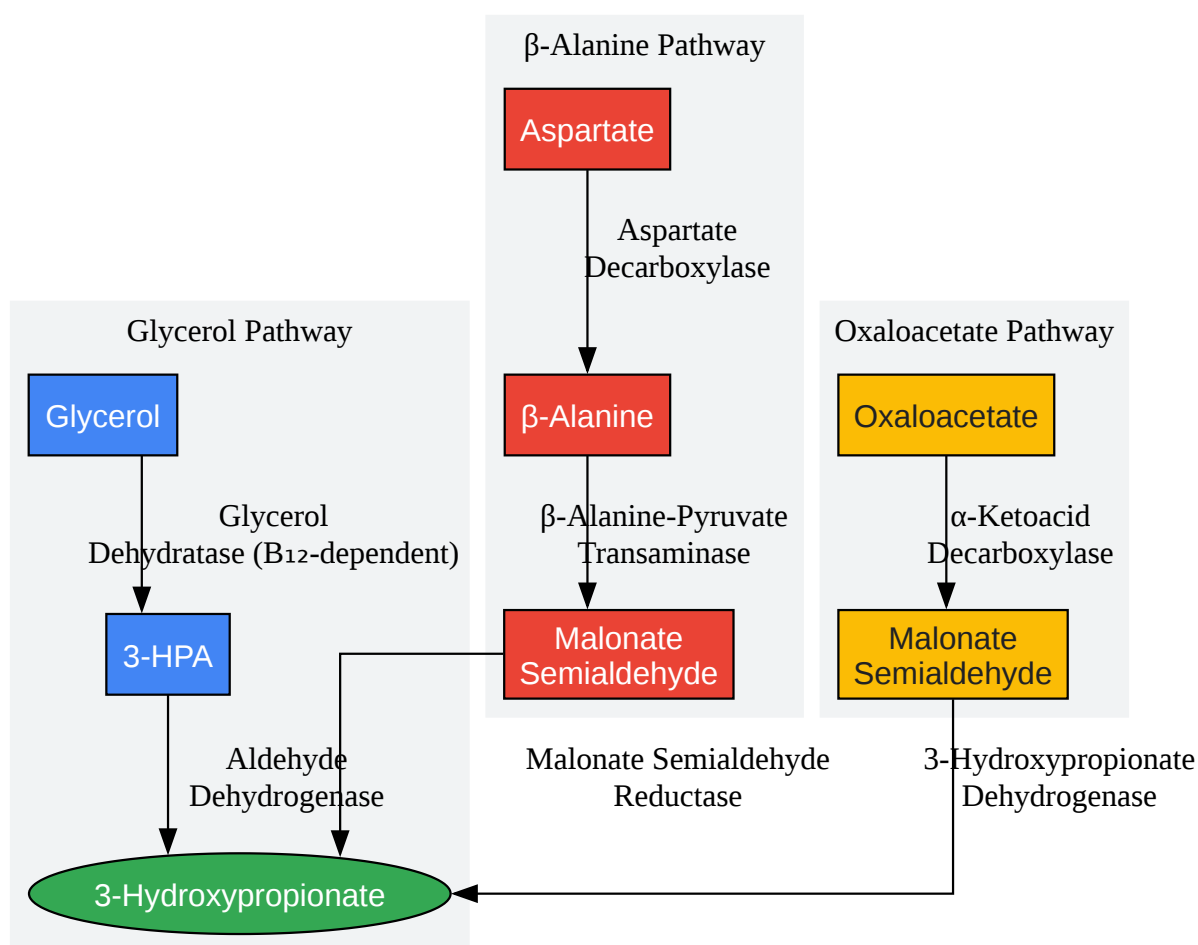
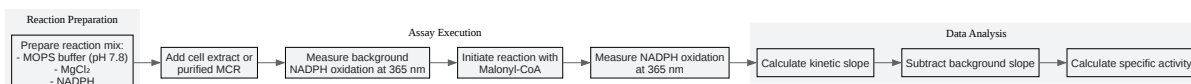
This guide provides a comprehensive comparison of the key enzymes involved in the **3-hydroxypropionate** (3-HP) metabolic pathways across various species. It is designed to be an essential resource for researchers and professionals in metabolic engineering and drug development, offering a detailed overview of enzyme performance, experimental protocols, and pathway comparisons to facilitate informed decisions in pathway reconstruction and optimization for 3-HP production.

The 3-Hydroxypropionate Bi-Cycle: A Core Pathway for Carbon Fixation

The **3-hydroxypropionate** bi-cycle is a carbon fixation pathway found in some chemotrophic and phototrophic bacteria, most notably in *Chloroflexus aurantiacus*. This pathway is of significant interest for biotechnological applications due to its oxygen tolerance and the production of valuable chemical intermediates. The cycle involves a series of enzymatic reactions that convert acetyl-CoA and bicarbonate into glyoxylate, which is then assimilated to produce pyruvate.

Below is a diagram illustrating the core reactions of the **3-hydroxypropionate** bi-cycle.





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